

# Unraveling the Targets of UNC8900: A Technical Guide

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CHAPEL HILL, NC – Initial investigations into the novel compound **UNC8900** have revealed a complex mechanism of action, suggesting multiple potential therapeutic applications. This technical guide provides an in-depth overview of the target identification and validation studies conducted to date, offering a resource for researchers, scientists, and drug development professionals. The following sections detail the experimental methodologies, quantitative data, and key signaling pathways implicated in the activity of **UNC8900**.

# **Executive Summary**

**UNC8900** is a novel small molecule that has demonstrated significant activity in preliminary cellular screens. To elucidate its mechanism of action, a multi-pronged approach was employed, integrating chemoproteomics, kinase profiling, and cellular thermal shift assays (CETSA). These studies have successfully identified and validated several key protein targets, providing a foundation for future preclinical and clinical development. This document serves as a comprehensive guide to the methodologies and findings of these pivotal studies.

# **Target Identification Methodologies**

A combination of affinity-based proteomics and activity-based profiling was utilized to identify the direct binding partners of **UNC8900**.

## **Affinity-Based Chemoproteomics**

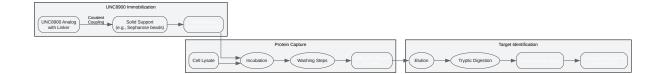


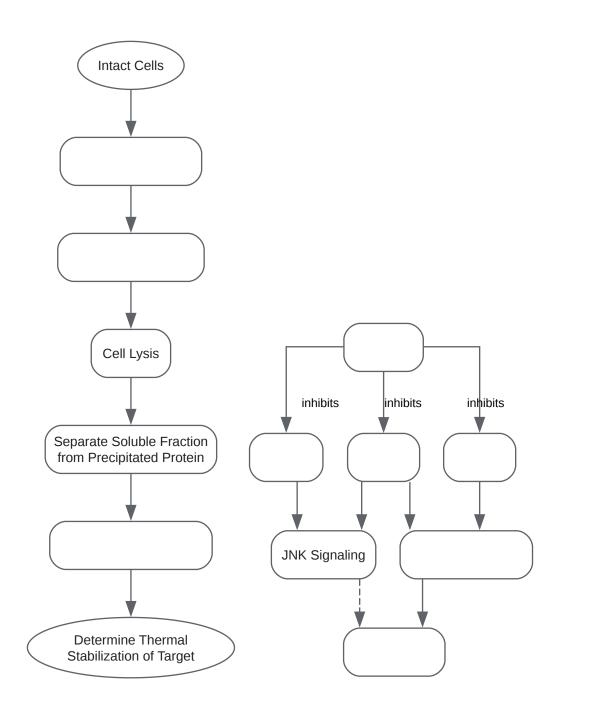




An overview of the affinity-based chemoproteomics workflow is presented below. This technique involves immobilizing a derivative of **UNC8900** onto a solid support to capture its interacting proteins from cell lysates.









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